

# Stability and Storage of 4-Chlorobenzenesulfonic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Chlorobenzenesulfonic acid

Cat. No.: B151769

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Chlorobenzenesulfonic acid** (CAS No. 98-66-8). Adherence to these guidelines is crucial for maintaining the chemical integrity of the compound, ensuring experimental accuracy, and promoting laboratory safety.

## Chemical and Physical Properties

**4-Chlorobenzenesulfonic acid** is an organosulfur compound that presents as a white to off-white or grayish crystalline solid at room temperature.<sup>[1][2]</sup> It is known for its high solubility in water and also has considerable solubility in polar organic solvents like ethanol and acetone.<sup>[2][3][4]</sup> This solubility is attributed to its polar sulfonic acid group, which can form hydrogen bonds with water molecules.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **4-Chlorobenzenesulfonic Acid**

Property	Value	Source
CAS Number	98-66-8	[5]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClO <sub>3</sub> S	[5]
Molecular Weight	192.62 g/mol	[5][6]
Appearance	White to off-white/grayish crystalline solid	[1][2][3]
Melting Point	102 °C	[7]
Boiling Point	149 °C at 22 mmHg	[5][7]
Water Solubility	Highly soluble, may form a very faint turbidity	[1][2][3]
pKa	-0.83 ± 0.50 (Predicted)	[1]
Storage Class	8A - Combustible corrosive hazardous materials	[5]

## Stability Profile

**4-Chlorobenzenesulfonic acid** is generally stable under recommended storage and ambient conditions.[1][6][7][8] However, several factors can compromise its stability, leading to degradation or hazardous reactions.

## Hygroscopic Nature

The compound is hygroscopic, meaning it can readily absorb moisture from the air.[1][3] This can lead to changes in its physical state, such as agglomeration or deliquescence, which can affect its chemical properties and application effectiveness.[3] Therefore, protection from moisture is a critical aspect of its storage.[9]

## Thermal Stability

While stable at normal temperatures, the compound can decompose under fire conditions.[8] Thermal decomposition can generate irritating, corrosive, and/or highly toxic gases, including carbon oxides (CO, CO<sub>2</sub>), sulfur oxides, and hydrogen chloride gas.[6][8]

## Incompatibilities

Contact with certain substances can trigger hazardous reactions. It is crucial to store **4-Chlorobenzenesulfonic acid** separately from:

- Strong oxidizing agents[1][3][6][7][8]
- Strong bases[1][3]
- Reducing agents[1][3]
- Metals (May be corrosive)[9]

Reactions with these substances may be exothermic or produce corrosive byproducts.[1]

## Recommended Storage and Handling Conditions

To ensure the long-term stability and integrity of **4-Chlorobenzenesulfonic acid**, the following storage and handling protocols are mandatory.

### Storage Conditions

- Container: Keep the compound in a tightly sealed, corrosion-resistant container to prevent moisture absorption and contamination.[1][3][6][8][9]
- Atmosphere: Store in a cool, dry, and well-ventilated area.[1][3][6][8] Some sources recommend storing under an inert gas due to its moisture sensitivity.[9]
- Location: The storage location should be a designated "Corrosives area," away from heat sources, open flames, and incompatible substances.[1][3][8]
- Temperature: One source recommends storing below 86°F (30°C).[10]

### Handling Precautions

- Ventilation: Handle in a well-ventilated place or under a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[6][8][11]

- Personal Protective Equipment (PPE): Due to its corrosive nature, appropriate PPE is required.<sup>[10]</sup> This includes chemical-resistant gloves, safety glasses and a face shield, and protective clothing.<sup>[6][9]</sup>
- Hygiene: Avoid contact with skin, eyes, and clothing.<sup>[6][8]</sup> Wash hands thoroughly after handling.<sup>[8]</sup> Contaminated clothing should be removed and washed before reuse.<sup>[8]</sup>

## Experimental Protocols for Stability Assessment

Detailed experimental protocols for the stability of **4-Chlorobenzenesulfonic acid** are not readily available in the public domain. However, a standard stability study would typically involve the following methodologies:

- Forced Degradation Study:
  - Objective: To identify potential degradation products and pathways.
  - Methodology:
    1. Expose samples of **4-Chlorobenzenesulfonic acid** to various stress conditions, including heat (e.g., 60°C, 80°C), humidity (e.g., 75% RH, 90% RH), light (photostability testing according to ICH Q1B guidelines), and chemical agents (acid, base, and oxidizing agents).
    2. At specified time points, withdraw samples.
    3. Analyze the samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV and Mass Spectrometry (MS) detection, to separate and identify the parent compound and any degradation products.
    4. Quantify the loss of the parent compound and the formation of degradants over time.
- Long-Term Stability Study (ICH Q1A):
  - Objective: To determine the shelf-life and establish recommended storage conditions.
  - Methodology:

1. Store multiple batches of the compound under proposed long-term storage conditions (e.g., 25°C/60% RH) and accelerated conditions (e.g., 40°C/75% RH).
2. Pull samples at predetermined intervals (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term; 0, 1, 2, 3, 6 months for accelerated).
3. Test the samples for appearance, assay, degradation products, and any other critical quality attributes.
4. Analyze the data to determine the rate of change and establish a retest period or shelf life.

## Visualization of Stability Pathways

The following diagram illustrates the relationship between proper storage conditions and the stability of **4-Chlorobenzenesulfonic acid** versus conditions that lead to degradation or hazardous reactions.

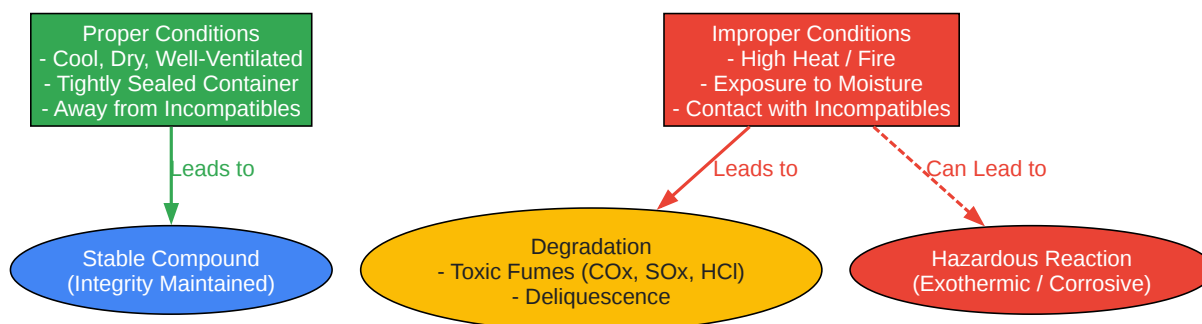


Figure 1: Storage and Stability Logic for 4-Chlorobenzenesulfonic Acid

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Figure 1: Storage and Stability Logic for **4-Chlorobenzenesulfonic Acid**

## Conclusion

The chemical stability of **4-Chlorobenzenesulfonic acid** is well-maintained under controlled conditions. The primary threats to its integrity are moisture, high temperatures, and contact with incompatible materials such as strong bases and oxidizing agents. By implementing the stringent storage and handling protocols outlined in this guide, researchers and scientists can ensure the compound's quality, achieve reliable experimental results, and maintain a safe laboratory environment.

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